A Comparative Guide to Adenosylcobalamin and Its Inactive Isomers for Researchers

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Compound of Interest

Compound Name:	*Adenosylcobalamin (Standard)*
Cat. No.:	*B15557631*

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This guide provides a comprehensive structural and functional comparison of the biologically active coenzyme B12, adenosylcobalamin (AdoCbl), and its inactive or less active isomers. Aimed at researchers, scientists, and drug development professionals, this document outlines the key structural differences that lead to variations in biological activity, supported by experimental data from spectroscopic and kinetic analyses. Detailed experimental protocols are provided to enable replication and further investigation.

Introduction: The Significance of Adenosylcobalamin Isomerism

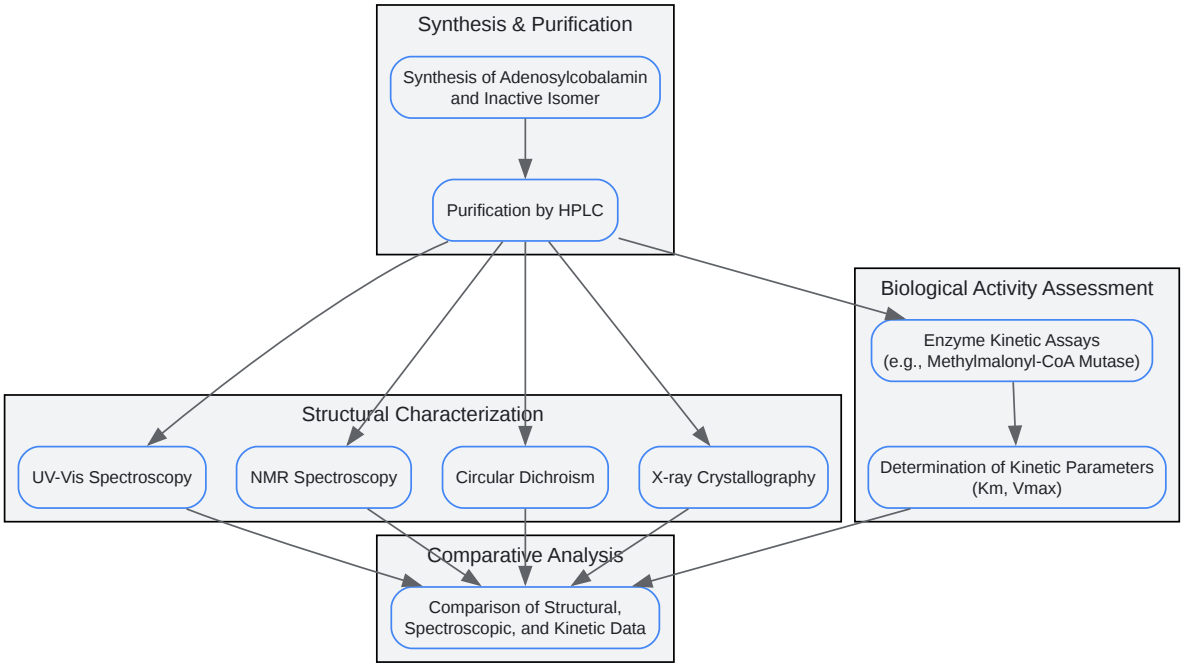
Adenosylcobalamin, the mitochondrial form of vitamin B12, is a crucial cofactor for enzymes such as methylmalonyl-CoA mutase, which plays a vital role in human metabolism. The biological activity of AdoCbl is intrinsically linked to its unique structure, particularly the bond between the cobalt atom and the 5'-deoxyadenosyl group. Isomers of AdoCbl, where the spatial arrangement of atoms is altered, can exhibit significantly reduced or no biological activity. Understanding these structural nuances is paramount for enzymology, drug design,

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and the development of B12 analogs. This guide focuses on the comparison between AdoCbl and its well-characterized, yet less active structural isomer, 3-isoadenosylcobalamin.

Structural Comparison: Adenosylcobalamin vs. 3-Isoadenosylcobalamin

The primary structural difference between adenosylcobalamin and its 3-iso isomer lies in the attachment point of the deoxyadenosine moiety to the purine base. In the active adenosylcobalamin, the ribose sugar is attached to the N9 position of the adenine base. In the inactive isomer, 3-isoadenosylcobalamin, the attachment is at the N3 position. This seemingly minor change has profound implications for the molecule's conformation and its interaction with enzymes.



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